

Application Notes and Protocols for In Vivo Evaluation of Sanggenofuran B

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Compound of Interest		
Compound Name:	Sanggenofuran B	
Cat. No.:	B592932	Get Quote

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Introduction

Sanggenofuran B is a natural phenolic compound isolated from plants of the Morus genus, such as Morus yunnanensis. While specific biological activities of Sanggenofuran B are not extensively documented, its core structure, a benzofuran, is associated with a wide range of pharmacological properties, including anti-inflammatory and anticancer activities.[1][2][3][4] Furthermore, other structurally related isoprenylated phenolic compounds isolated from the Morus species have demonstrated significant anti-inflammatory effects. For instance, compounds like Kuwanon T and Sanggenon A from Morus alba have been shown to exert their anti-inflammatory action by modulating the NF-κB and HO-1/Nrf2 signaling pathways.[5][6][7][8] Another related compound, Mulberrofuran K from Morus bombycis, inhibits inflammatory responses by suppressing the NF-κB and ERK1/2 pathways.[9]

Given the chemical nature of **Sanggenofuran B** and the bioactivity of related compounds, it is hypothesized that **Sanggenofuran B** possesses anti-inflammatory properties. These application notes provide a detailed protocol for an in vivo experimental model to test this hypothesis using the well-established carrageenan-induced paw edema model in rats, a standard method for evaluating acute inflammation.[10][11][12][13][14]

Experimental Model: Carrageenan-Induced Paw Edema in Rats

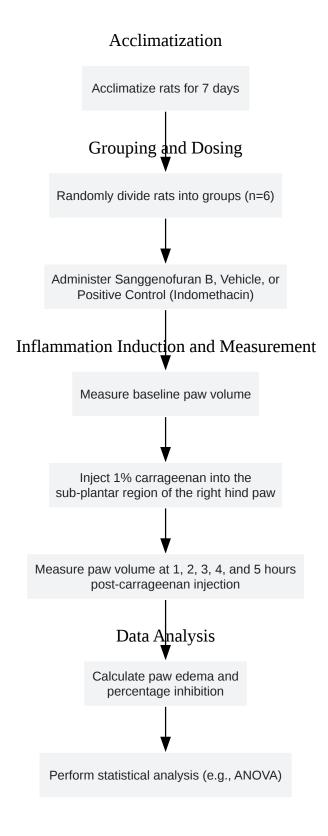




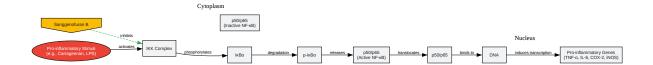
This model is a widely used and reliable method for screening the anti-inflammatory activity of novel compounds.[10][11][12][13][14][15] Injection of carrageenan, a phlogistic agent, into the rat paw induces a localized inflammatory response characterized by edema, which can be quantified to assess the efficacy of an anti-inflammatory agent.[14]

Experimental Workflow

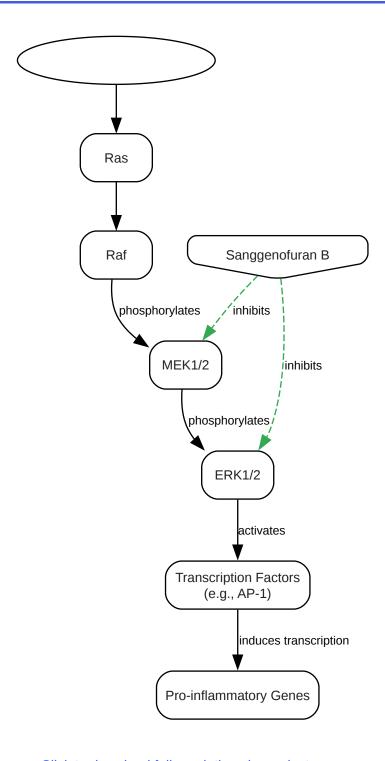












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